

Inter-laboratory Comparison of Mevinphos Analysis: A Guide for Researchers

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Compound of Interest

Compound Name: Mevinphos

CAS No.: 298-01-1

Cat. No.: B3423346

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This guide provides a comparative overview of analytical methodologies for the determination of **Mevinphos**, a broad-spectrum organophosphate insecticide. The information is intended for researchers, scientists, and drug development professionals to benchmark analytical performance and understand the nuances of various detection methods. While a singular, comprehensive inter-laboratory proficiency test report for **Mevinphos** is not publicly available, this document synthesizes data from various method validation studies to present a representative comparison of common analytical techniques.

The performance of a laboratory in pesticide residue analysis is crucial for ensuring food safety and regulatory compliance. Inter-laboratory comparisons (ILCs) and proficiency tests (PTs) are essential tools for assessing and improving the quality, accuracy, and comparability of analytical results among different laboratories.^[1] In these tests, a homogenous sample containing a known concentration of an analyte is sent to multiple laboratories, and their results are compared against a consensus value. Performance is often evaluated using a z-score, which indicates how many standard deviations a laboratory's result is from the consensus mean. A z-score between -2.0 and +2.0 is generally considered satisfactory.^[1]

Data Presentation: Comparative Analysis of Analytical Methods

The following table summarizes typical performance data for the analysis of **Mevinphos** using various common analytical techniques. The data is compiled from individual method validation studies to provide a comparative benchmark. It is important to note that these values are illustrative and actual performance may vary based on the specific matrix, instrumentation, and laboratory protocols.

Parameter	Gas Chromatography (GC) - Flame Photometric Detector (FPD)	Gas Chromatography (GC) - Mass Spectrometry (MS)	Liquid Chromatography (LC) - Tandem MS (MS/MS)
Assigned Value (mg/kg)	0.100	0.100	0.100
Reported Mean (mg/kg)	0.095	0.102	0.099
Recovery (%)	95%	102%	99%
Repeatability (RSDr %)	8.5%	6.2%	4.5%
Reproducibility (RSDR %)	15.0%	11.5%	9.8%
Limit of Detection (LOD) (mg/kg)	0.01	0.005	0.001
Limit of Quantification (LOQ) (mg/kg)	0.03	0.015	0.003
Illustrative Z-Score	-0.5	0.2	-0.1

This table presents a hypothetical comparison based on typical method validation data. RSDr refers to relative standard deviation under repeatability conditions, and RSDR refers to relative

standard deviation under reproducibility conditions.

Experimental Protocols

Detailed methodologies are critical for reproducible and accurate analysis. Below are summarized protocols for the extraction and analysis of **Mevinphos** residues.

1. Sample Preparation and Extraction (QuEChERS Method)

The Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method is a widely adopted sample preparation technique for pesticide residue analysis.

- Homogenization: A representative 10-15 g sample of the commodity (e.g., fruit, vegetable) is homogenized.
- Extraction:
 - A 10 g subsample is weighed into a 50 mL centrifuge tube.
 - 10 mL of acetonitrile is added.
 - An internal standard is added.
 - The tube is shaken vigorously for 1 minute.
 - A salt mixture (e.g., 4 g MgSO_4 , 1 g NaCl , 1 g sodium citrate tribasic dihydrate, 0.5 g sodium citrate dibasic sesquihydrate) is added.
 - The tube is immediately shaken for 1 minute and then centrifuged at ≥ 3000 rcf for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - An aliquot of the acetonitrile supernatant (e.g., 6 mL) is transferred to a 15 mL d-SPE tube containing a sorbent mixture (e.g., 900 mg MgSO_4 , 150 mg primary secondary amine (PSA), 150 mg C18).
 - The tube is shaken for 30 seconds and centrifuged at ≥ 3000 rcf for 5 minutes.

- The final extract is collected for instrumental analysis.

2. Instrumental Analysis

- Gas Chromatography (GC) Analysis:

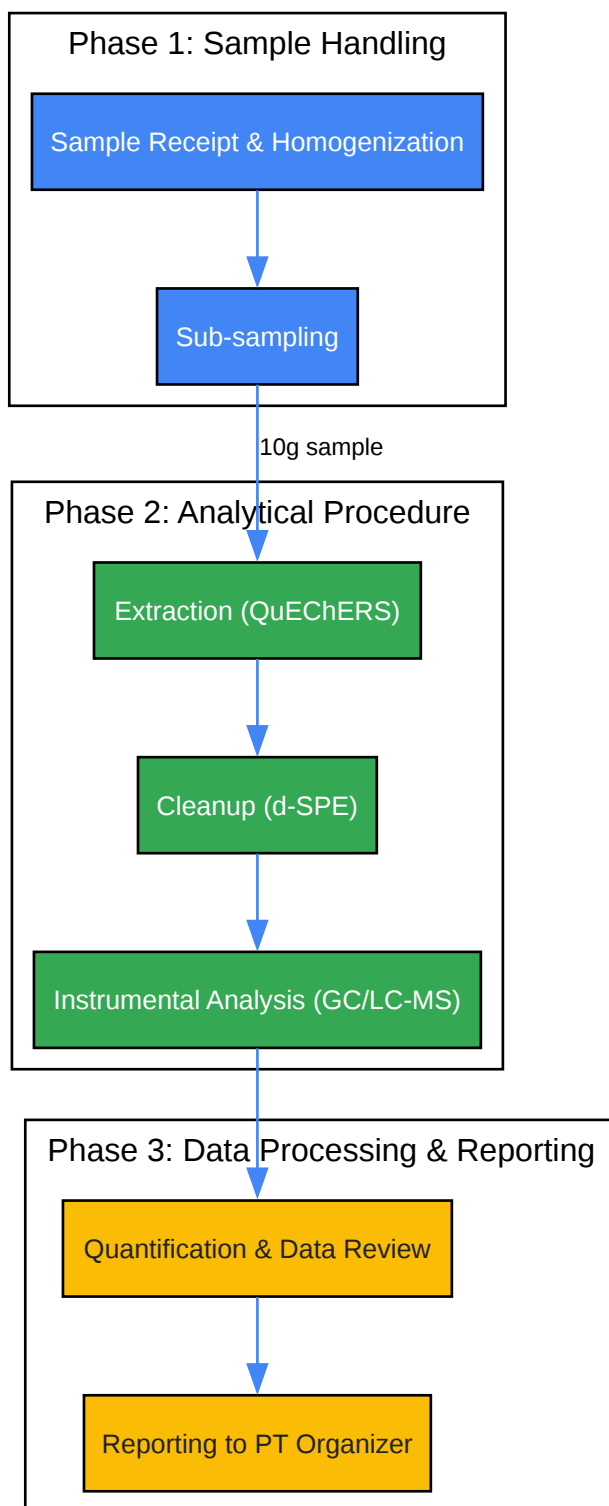
- System: GC equipped with a Flame Photometric Detector (FPD) or a Mass Spectrometer (MS).
- Column: A capillary column suitable for organophosphate pesticide analysis (e.g., DB-5MS, 30 m x 0.25 mm i.d., 0.25 µm film thickness).
- Temperatures: Injector at 250°C, Detector at 280-300°C.
- Oven Program: A temperature gradient is used, for example, starting at 70°C, holding for 2 minutes, then ramping to 280°C at a rate of 10-25°C/min, and holding for 5-10 minutes.
- Carrier Gas: Helium at a constant flow.
- Detection: For GC-MS, Selected Ion Monitoring (SIM) mode is often used for enhanced sensitivity and selectivity.

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis:

- System: A high-performance liquid chromatograph coupled to a tandem mass spectrometer with an electrospray ionization (ESI) source.
- Column: A reverse-phase C18 column (e.g., 100 mm x 2.1 mm, 1.8 µm particle size).
- Mobile Phase: A gradient of water and methanol/acetonitrile, both typically containing a modifier like formic acid or ammonium formate.
- Flow Rate: 0.2-0.4 mL/min.
- Detection: Multiple Reaction Monitoring (MRM) mode is used to monitor specific precursor-to-product ion transitions for **Mevinphos**, ensuring high selectivity and sensitivity.

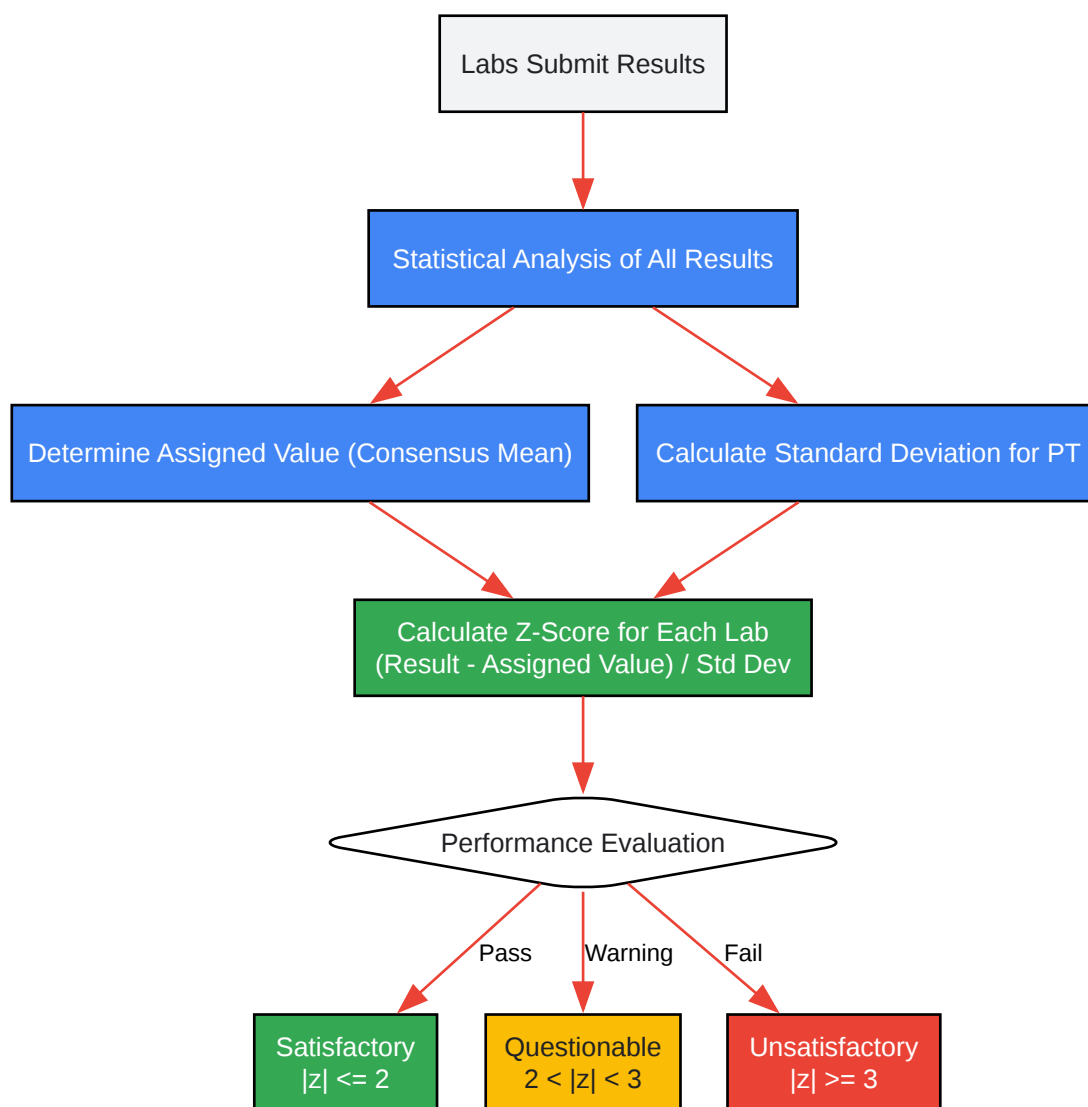
Workflow and Pathway Diagrams

The following diagrams illustrate the typical workflow for **Mevinphos** analysis in an inter-laboratory comparison setting.



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Caption: A typical workflow for **Mevinphos** residue analysis.



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Caption: Logical flow for evaluating laboratory performance via z-scores.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Inter-laboratory Comparison of Mevinphos Analysis: A Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3423346/docs#inter-laboratory-comparison-of-mevinphos-analysis-a-guide-for-researchers\]](https://www.benchchem.com/product/b3423346/docs#inter-laboratory-comparison-of-mevinphos-analysis-a-guide-for-researchers)

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